

Physical and chemical properties of 2-Chloro-4,5-dimethylphenol

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Compound of Interest

Compound Name: 2-Chloro-4,5-dimethylphenol

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An In-depth Technical Guide to 2-Chloro-4,5-dimethylphenol

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Chloro-4,5-dimethylphenol**, tailored for researchers, scientists, and professionals in drug development. The information is presented through structured data tables, detailed experimental protocols, and logical diagrams to facilitate understanding and application.

Chemical Identity and Structure

2-Chloro-4,5-dimethylphenol, also known as 6-chloro-3,4-xilenol, is a chlorinated and methylated derivative of phenol. Its chemical structure consists of a benzene ring substituted with a hydroxyl group, a chlorine atom, and two methyl groups at positions 2, 4, and 5, respectively.

Table 1: Chemical Identifiers for **2-Chloro-4,5-dimethylphenol**

Identifier	Value
CAS Number	1124-04-5[1][2][3]
Molecular Formula	C ₈ H ₉ ClO[1][2][3]
Molecular Weight	156.61 g/mol [2][4]
IUPAC Name	2-chloro-4,5-dimethylphenol[1][3]
Synonyms	Banol phenol, 2-chloro-4,5-xenol, 6-chloro-3,4-xenol, 3,4-dimethyl-6-chlorophenol[1][3][4]
InChI Key	PSOJLBXHRBFLQ-UHFFFAOYSA-N[1][3]
SMILES	<chem>CC1=CC(=C(C=C1C)Cl)O</chem> [1]

Physical Properties

The physical characteristics of **2-Chloro-4,5-dimethylphenol** are summarized below. These properties are crucial for handling, storage, and formulation development.

Table 2: Physical Properties of **2-Chloro-4,5-dimethylphenol**

Property	Value
Appearance	White to pale pink to cream crystals or powder[5]
Melting Point	68.5 - 74.5 °C[5]
Boiling Point	237.0 ± 35.0 °C (Predicted)[4]
Solubility	Insoluble in water[6]
Density	1.183 ± 0.06 g/cm ³ (Predicted)[4]

Chemical and Spectroscopic Properties

This section details the chemical reactivity and spectroscopic data for **2-Chloro-4,5-dimethylphenol**.

Table 3: Chemical Properties of **2-Chloro-4,5-dimethylphenol**

Property	Value / Description
pKa	8.92 ± 0.23 (Predicted)[4]
Reactivity	As a phenol, it is a weak acid and reacts with strong bases.[7] It is incompatible with strong oxidizing agents, strong bases, acid chlorides, and acid anhydrides.[8][9]
Stability	The product is chemically stable under standard ambient conditions (room temperature).[10]
Hazardous Reactions	No dangerous reactions are known under normal conditions of use.[6]
Hazardous Decomposition	No dangerous decomposition products are known.[6] Combustion may produce carbon monoxide (CO), carbon dioxide (CO2), and hydrogen chloride gas.[8][11]

Table 4: Summary of Available Spectral Data

Spectral Data Type	Availability
Mass Spectrometry (MS)	Data available[3]
Infrared Spectroscopy (IR)	Data available[3]
¹ H Nuclear Magnetic Resonance (¹ H NMR)	Data available[12]
¹³ C Nuclear Magnetic Resonance (¹³ C NMR)	Data available[12]

Experimental Protocols

Synthesis of 2-Chloro-4,5-dimethylphenol

A common method for the synthesis of **2-Chloro-4,5-dimethylphenol** involves the electrophilic chlorination of 3,4-dimethylphenol (3,4-xyleneol).

Objective: To synthesize **2-Chloro-4,5-dimethylphenol** by direct chlorination of 3,4-dimethylphenol.

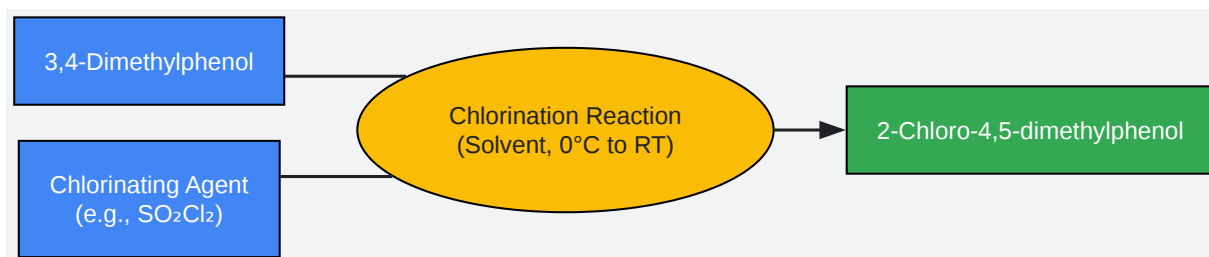
Materials:

- 3,4-Dimethylphenol
- Chlorinating agent (e.g., Sulfuryl chloride, SO_2Cl_2)
- Anhydrous solvent (e.g., Dichloromethane, Chloroform)
- Lewis acid catalyst (optional, e.g., AlCl_3 , FeCl_3)[13]

Methodology:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas trap (to neutralize HCl fumes), dissolve 3,4-dimethylphenol in an anhydrous solvent.
- **Cooling:** Cool the reaction mixture to 0-5 °C using an ice bath.
- **Addition of Chlorinating Agent:** Add the chlorinating agent (e.g., sulfuryl chloride) dropwise to the stirred solution over a period of 1-2 hours.[14] The molar ratio of 3,4-dimethylphenol to the chlorinating agent is typically 1:1.
- **Reaction:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours, or until TLC analysis indicates the consumption of the starting material.
- **Work-up:** Quench the reaction by slowly adding water or a saturated sodium bicarbonate solution. Separate the organic layer, wash it with brine, and dry it over anhydrous sodium sulfate.
- **Purification:** Remove the solvent under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent (e.g., hexane or ethanol/water mixture) or by column chromatography on silica gel.

Figure 1: Synthesis Workflow



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Caption: General workflow for the synthesis of **2-Chloro-4,5-dimethylphenol**.

Safety and Handling

2-Chloro-4,5-dimethylphenol is a hazardous substance and requires careful handling.

Table 5: Hazard Information

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity	Toxic if swallowed (Acute Tox. 3, H301)[6][15]. Toxic in contact with skin (Acute Tox. 3, H311)[6][15].	P264: Wash skin thoroughly after handling.[15] P270: Do not eat, drink or smoke when using this product.[15] P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[15]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage (Skin Corr. 1B, H314)[6][15].	P260: Do not breathe dust.[15] P280: Wear protective gloves/protective clothing/eye protection/face protection.[15] P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[10]
Environmental Hazard	Toxic to aquatic life with long lasting effects (Aquatic Chronic 2, H411)[6][15].	P273: Avoid release to the environment.[15] P391: Collect spillage.[10]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tight-sealing safety goggles.[8]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[8]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [8]

Storage: Store in a tightly closed container in a dry and well-ventilated place.[15] Keep locked up or in an area accessible only to qualified or authorized persons.[15]

This guide is intended for informational purposes for qualified professionals. Always refer to the latest Safety Data Sheet (SDS) before handling this chemical.

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- To cite this document: BenchChem. [Physical and chemical properties of 2-Chloro-4,5-dimethylphenol]. BenchChem, [2025]. [Online PDF]. Available at:

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